The Chemical Composition of Ternatin B: A Technical Guide

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Compound of Interest

Compound Name:	*Ternatin B*
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An In-depth Examination of the Polyacylated Anthocyanins and Cyclic Peptides Known as Ternatins

The name "**Ternatin B**" is associated with two distinct classes of natural products, each with a unique chemical structure and biological activity. This guide provides a detailed technical overview of both the polyacylated anthocyanin ternatins derived from the butterfly pea flower (Clitoria ternatea) and the cyclic heptapeptide ternatins isolated from fungi. This document is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of these compounds.

The Two Classes of Ternatins: An Overview

The term "ternatin" can be a source of ambiguity in scientific literature, as it refers to both a family of complex plant pigments and a specific cyclic peptide with antifungal and anticancer properties. It is crucial to distinguish between these two groups of molecules.

- Polyacylated Anthocyanins from Clitoria ternatea: These are a series of highly stable blue pigments responsible for the vibrant color of the butterfly pea flower. They are based on a

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delphinidin core structure that is extensively glycosylated and acylated. The ternatins are categorized into series (A, B, and D) based on the nature of their side chains. **Ternatin B**, in this context, refers to a subgroup within this family.[1][2]

- Cyclic Heptapeptides: Isolated from fungi such as Coriolus versicolor, this type of ternatin is a cyclic peptide with potent biological activities, including the inhibition of fat accumulation and, more recently discovered, anticancer effects through the inhibition of protein synthesis.[3][4]

This guide will first detail the chemical composition of the anthocyanin **Ternatin B** series, followed by an analysis of the cyclic peptide ternatin.

Ternatin B: The Polyacylated Anthocyanin

The ternatins from Clitoria ternatea are renowned for their exceptional stability, which is attributed to intramolecular stacking interactions between the anthocyanidin core and the aromatic acyl groups in the side chains.[5][6]

Chemical Structure and Composition

The general structure of the ternatin anthocyanins consists of a delphinidin 3,3',5'-triglucoside core, which is malonylated and has side chains at the 3' and 5' positions. These side chains are composed of alternating D-glucose and p-coumaric acid units.[2] The "B series" of ternatins is characterized by having one side chain terminating in a D-glucose unit and the other in an acylated (p-coumaric acid) glucose unit.[2]

Several specific members of the **Ternatin B** series have been identified, including **Ternatin B**2, B3, and B4.[1][5]

Quantitative Data

The following table summarizes the key quantitative data for a representative member of the **Ternatin B** series, **Ternatin B**4.

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Property	Value	Reference
Molecular Formula	C60H64O34	[7]
Molecular Weight	1329.138 g/mol	[7]
CAS Number	172854-68-1	[7]
Appearance	Solid	[7]

Experimental Protocols

The isolation of ternatins from Clitoria ternatea petals is a multi-step process that leverages chromatographic techniques.[8]

- Extraction: The initial step involves the extraction of anthocyanins from the flower petals. This is typically performed using an aqueous solvent mixture, such as aqueous methanol or ethanol.[9][10] Ultrasound-assisted extraction can be employed to increase the yield.[9]
- Purification: The crude extract is then purified to enrich the anthocyanin content. Column chromatography using resins like Amberlite XAD-16 is an effective method for this purpose.[11]
- Separation: The final separation of individual ternatin compounds is achieved through high-performance liquid chromatography (HPLC), often in a preparative or semi-preparative scale.[8][12] Thin-layer chromatography (TLC) can also be used for separation, though it typically yields smaller quantities.[8]

The complex structure of ternatins is determined using a combination of spectroscopic and spectrometric methods.

- Liquid Chromatography-Mass Spectrometry (LC-MS): This is a key technique for identifying the different ternatin compounds in a mixture and determining their molecular weights.[11][13]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D and 2D NMR experiments are essential for elucidating the precise connectivity of the atoms and the stereochemistry of the sugar and acyl groups.

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- UV-Vis Spectroscopy: The absorption maxima in the visible region (around 548 nm at acidic pH) are characteristic of the anthocyanin chromophore.[14]

Biological Activity and Signaling Pathways

The anthocyanin ternatins exhibit a range of biological activities, primarily linked to their antioxidant and anti-inflammatory properties.[6][15]

- Anti-inflammatory Effects: Ternatins have been shown to exert anti-inflammatory effects in macrophage cells by inhibiting the NF-κB signaling pathway and reducing the production of nitric oxide (NO) and the expression of inducible nitric oxide synthase (iNOS).[16] They have also been reported to inhibit COX-2 activity.[16]

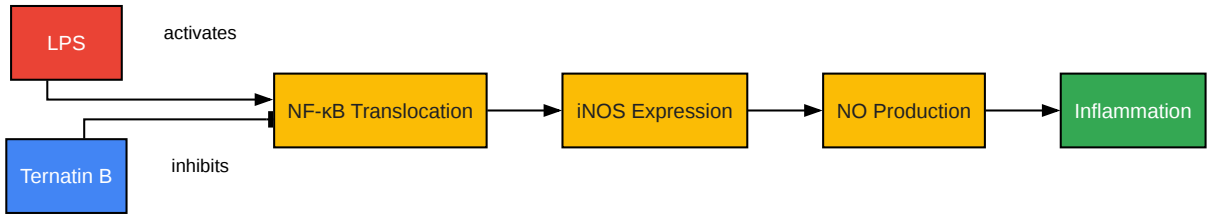

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Figure 1. Simplified signaling pathway of **Ternatin B**'s anti-inflammatory action.

Ternatin: The Cyclic Heptapeptide

The cyclic peptide known as ternatin is a distinct molecule with a different origin and biological profile compared to the anthocyanins.

Chemical Structure and Composition

Ternatin is a highly N-methylated cyclic heptapeptide.[3] Its cyclic structure contributes to its stability and biological activity.

Quantitative Data

The following table summarizes the key quantitative data for the cyclic peptide ternatin.

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Property	Value	Reference
Molecular Formula	C37H67N7O8	[4]
Molecular Weight	738.0 g/mol	[4]
CAS Number	148619-41-4	[4]
Appearance	White solid	[4]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO; limited water solubility.	[4]

Experimental Protocols

The chemical synthesis of the cyclic peptide ternatin typically involves a combination of solid-phase peptide synthesis (SPPS) and solution-phase cyclization.[3]

- Linear Peptide Synthesis: The linear sequence of amino acids is assembled on a solid support.
- Cleavage from Resin: The completed linear peptide is cleaved from the resin.
- Cyclization: The peptide is cyclized in solution under high-dilution conditions to favor intramolecular reaction.
- Purification: The final cyclic peptide is purified using HPLC.

Biological Activity and Signaling Pathways

The primary biological activity of the cyclic peptide ternatin is the inhibition of protein synthesis, which leads to its cytotoxic effects on cancer cells.[17]

- Mechanism of Action: Ternatin targets the eukaryotic translation elongation factor 1A (eEF1A) ternary complex (eEF1A-GTP-aminoacyl-tRNA). By binding to this complex, ternatin stalls the elongation phase of protein synthesis.[3][17]

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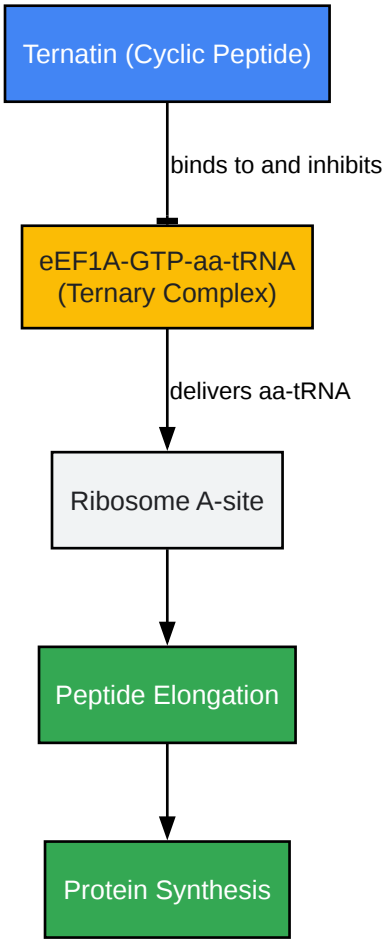

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Figure 2. Mechanism of action of the cyclic peptide ternatin.

Conclusion

The name "**Ternatin B**" encompasses a fascinating diversity of chemical structures and biological functions. The polyacylated anthocyanins from Clitoria ternatea are complex natural pigments with potential applications as food colorants and anti-inflammatory agents. In contrast, the cyclic peptide ternatin is a potent inhibitor of protein synthesis with demonstrated anticancer activity. For researchers and drug development professionals, a clear understanding of the specific class of **ternatin b**eing investigated is paramount to accurate and effective scientific inquiry. Further research into both classes of these natural products holds significant promise for various applications in food science, cosmetics, and medicine.

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References

- 1. researchgate.net [researchgate.net]
- 2. ternatin C5 biosynthesis | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ternatin B4 | TargetMol [targetmol.com]
- 4. toku-e.com [toku-e.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. jstage.jst.go.jp [jstage.jst.go.jp]
- 7. cymitquimica.com [cymitquimica.com]
- 8. repository.sgu.ac.id [repository.sgu.ac.id]
- 9. Frontiers | Anthocyanins From Clitoria ternatea Flower: Biosynthesis, Extraction, Stability, Antioxidant Activity, and Applications [frontiersin.org]
- 10. researchmgt.monash.edu [researchmgt.monash.edu]
- 11. Antioxidant, cytotoxic, and antibacterial activities of Clitoria ternatea flower extracts and anthocyanin-rich fraction - PMC [pmc.ncbi.nlm.nih.gov]
- 12. repository.sgu.ac.id [repository.sgu.ac.id]
- 13. Identification of Anthocyanin Compounds in Butterfly Pea Flowers (Clitoria ternatea L.) by Ultra Performance Liquid Chromatography/Ultraviolet Coupled to Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- 15. researchgate.net [researchgate.net]
- 16. pubs.acs.org [pubs.acs.org]
- 17. Ternatin and improved synthetic variants kill cancer cells by targeting the elongation factor-1A ternary complex - PMC [pmc.ncbi.nlm.nih.gov]
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